

Pinobanksin 5-methyl ether solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Pinobanksin 5-methyl ether

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Application Notes and Protocols: Pinobanksin 5-methyl ether

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of the solubility, biological activities, and protocols related to **Pinobanksin 5-methyl ether** for its application in research and drug development.

Solubility Profile

Quantitative solubility data for **Pinobanksin 5-methyl ether** is not readily available in published literature. However, several chemical suppliers report its solubility in a range of common organic solvents. For research purposes, it is recommended to determine the precise solubility in the desired solvent for the specific experimental conditions.

Table 1: Reported Qualitative Solubility of **Pinobanksin 5-methyl ether**

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Soluble[1]
Chloroform	Soluble[1]
Dichloromethane	Soluble[1]
Ethyl Acetate	Soluble[1]
Acetone	Soluble[1]

Note: For obtaining a higher solubility, it is recommended to warm the solution to 37°C and use an ultrasonic bath.[2] Stock solutions in DMSO can typically be stored at -20°C for several weeks.[1]

Experimental Protocol: Determination of Solubility

This protocol outlines a general method for determining the solubility of **Pinobanksin 5-methyl ether** in a solvent of interest, adapted from standard shake-flask methods for flavonoids.[3][4]

Objective: To determine the saturation solubility of **Pinobanksin 5-methyl ether** in a specific solvent at a given temperature.

Materials:

- **Pinobanksin 5-methyl ether** (powder)
- Solvent of choice (e.g., DMSO, ethanol, phosphate-buffered saline)
- Vials with screw caps
- Shaking incubator or orbital shaker
- Analytical balance
- Microcentrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer

- Volumetric flasks and pipettes

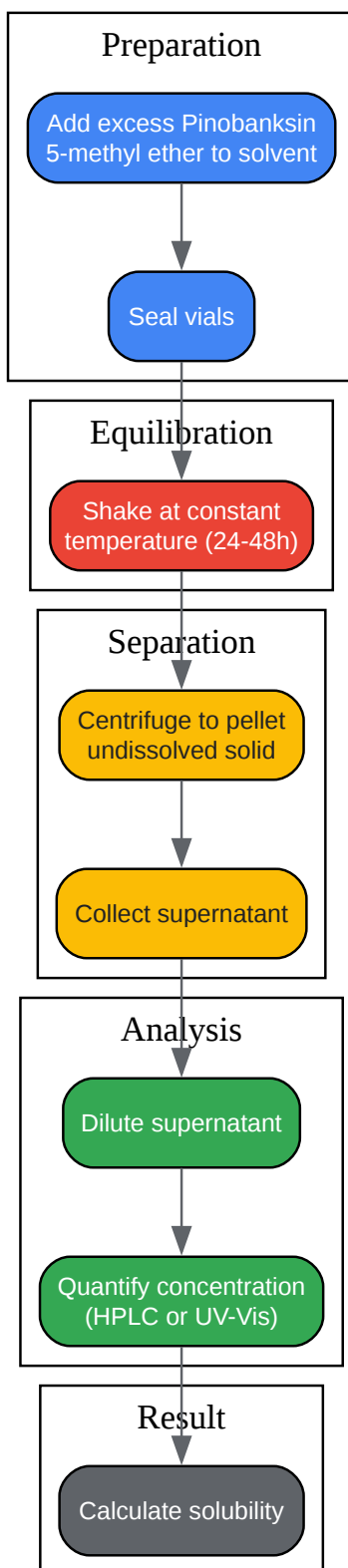
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **Pinobanksin 5-methyl ether** to a known volume of the solvent in a sealed vial. The exact amount should be more than what is expected to dissolve.
 - Prepare several such vials for statistical validity.
- Equilibration:
 - Place the vials in a shaking incubator set to a constant temperature (e.g., 25°C or 37°C).
 - Allow the mixture to shake for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - After equilibration, centrifuge the vials at high speed (e.g., 10,000 x g for 15 minutes) to pellet the undissolved solid.
- Sample Preparation for Analysis:
 - Carefully take an aliquot from the supernatant without disturbing the pellet.
 - Dilute the aliquot with the same solvent to a concentration that falls within the linear range of the analytical method (HPLC or UV-Vis).
- Quantification:
 - Using HPLC: Inject the diluted sample into an HPLC system equipped with a suitable column (e.g., C18) and a UV detector. The concentration is determined by comparing the peak area to a standard curve of known concentrations of **Pinobanksin 5-methyl ether**.
 - Using UV-Vis Spectrophotometry: Measure the absorbance of the diluted sample at the wavelength of maximum absorbance (λ_{max}) for **Pinobanksin 5-methyl ether**. Calculate

the concentration using a standard curve prepared with known concentrations.

- Calculation of Solubility:
 - Calculate the concentration in the original supernatant by multiplying the measured concentration by the dilution factor. The result can be expressed in mg/mL, Molarity (M), or other relevant units.

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **Pinobanksin 5-methyl ether**.

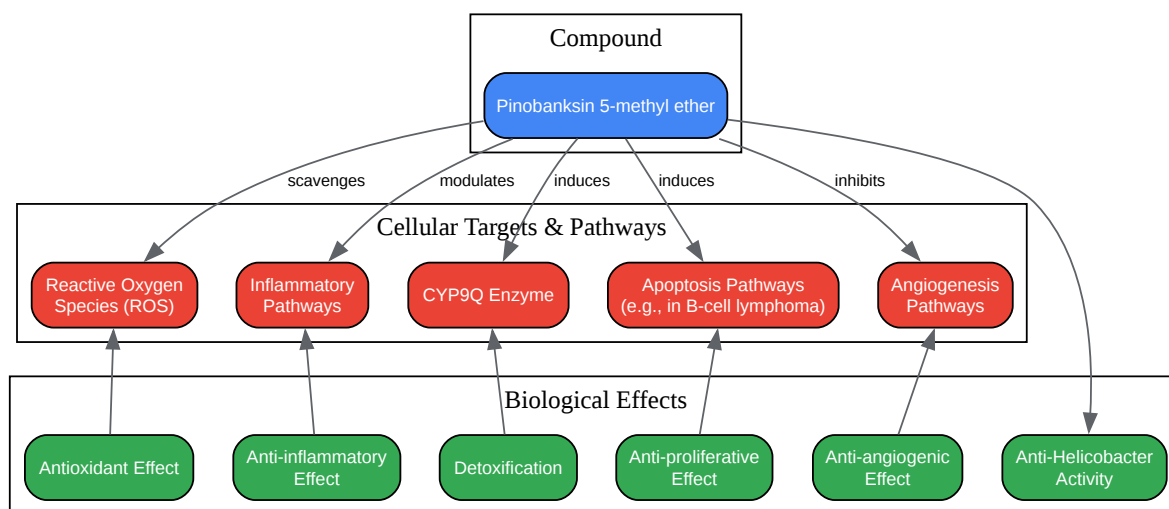
Biological and Pharmacological Activities

Pinobanksin 5-methyl ether, a flavonoid commonly found in propolis, has been investigated for a range of biological activities relevant to drug discovery.^[5]^[6] Its mode of action is often attributed to its antioxidant properties, allowing it to scavenge reactive oxygen species and protect cells from oxidative stress.^[5]

Key Reported Activities:

- **Antioxidant and Anti-inflammatory:** Like many flavonoids, it exhibits antioxidant properties.^[5] ^[6] It may also influence signaling pathways related to inflammation and the immune response.^[5]
- **Anti-Helicobacter Activity:** It has demonstrated activity against *Helicobacter pylori*.^[7]^[8]
- **Enzyme Induction:** **Pinobanksin 5-methyl ether** is an effective inducer of the CYP9Q enzyme, which is involved in detoxification processes.^[7]^[8]
- **Anticancer Potential:** Research suggests it has anti-proliferative effects and can induce apoptosis in B-cell lymphoma cells.^[9] It may also possess anti-angiogenic properties.^[9]

Potential Signaling Pathways and Biological Effects of **Pinobanksin 5-methyl ether**



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Caption: Reported biological activities of **Pinobanksin 5-methyl ether**.

These notes are intended to guide researchers in the initial stages of their work with **Pinobanksin 5-methyl ether**. It is crucial to consult peer-reviewed literature for more detailed information and to validate findings through rigorous experimentation.

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References

- 1. Pinobanksin 5-methyl ether | CAS:119309-36-3 | Manufacturer ChemFaces [chemfaces.com]
- 2. biocrick.com [biocrick.com]

- 3. pubs.acs.org [pubs.acs.org]
- 4. Solubility of flavonoids in pure and mixed solvents [bibliotecadigital.ipb.pt]
- 5. Pinobanksin 5-methyl ether | 119309-36-3 | UEA30936 [biosynth.com]
- 6. A review on pharmacological studies of natural flavanone: pinobanksin - PMC [pubmed.ncbi.nlm.nih.gov]
- 7. Pinobanksin 5-methyl ether | CAS#:119309-36-3 | Chemsrce [chemsrc.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. researchgate.net [researchgate.net]
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